

(+)-tert-Butyl D-Lactate: A Comprehensive Technical Guide for Researchers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: (+)-tert-Butyl D-lactate

Cat. No.: B1278469

[Get Quote](#)

An In-depth Exploration of a Key Chiral Building Block in Asymmetric Synthesis

(+)-tert-Butyl D-lactate has emerged as a crucial chiral building block in the field of organic chemistry, particularly in the asymmetric synthesis of complex molecules such as pharmaceuticals and natural products. Its unique structural features and chirality make it an invaluable tool for introducing stereocenters with high precision, thereby influencing the biological activity and efficacy of the target compounds. This technical guide provides a comprehensive overview of the physicochemical properties, synthesis, and applications of **(+)-tert-Butyl D-lactate**, tailored for researchers, scientists, and professionals in drug development.

Physicochemical Properties

(+)-tert-Butyl D-lactate, also known as tert-Butyl (R)-(+)-lactate, is a chiral ester with the D-configuration at the stereocenter. Its physical and chemical characteristics are summarized in the table below, providing essential data for its handling, storage, and application in synthesis.

Property	Value	Reference
Molecular Formula	C ₇ H ₁₄ O ₃	[1]
Molecular Weight	146.18 g/mol	[1]
Appearance	Colorless to white crystalline solid	General Knowledge
Melting Point	38-42 °C	General Knowledge
Boiling Point	Not readily available	
Optical Rotation	[α] ²⁰ / _D +7.3 ± 0.5° (c = 1.7 in CH ₂ Cl ₂)	General Knowledge
CAS Number	68166-83-6	[1]
Purity	≥98%	[1]

Synthesis of (+)-tert-Butyl D-Lactate

The synthesis of **(+)-tert-Butyl D-lactate** is most commonly achieved through the esterification of D-lactic acid. A prevalent and effective method involves the acid-catalyzed reaction of D-lactic acid with isobutylene. This approach offers a straightforward route to the desired tert-butyl ester.

Experimental Protocol: Acid-Catalyzed Esterification of D-Lactic Acid with Isobutylene

This protocol outlines a representative procedure for the synthesis of **(+)-tert-Butyl D-lactate**.

Materials:

- D-Lactic Acid
- Dichloromethane (CH₂Cl₂)
- Concentrated Sulfuric Acid (H₂SO₄)

- Isobutylene (gas)
- Sodium Bicarbonate (NaHCO_3) solution (saturated)
- Brine (saturated NaCl solution)
- Anhydrous Sodium Sulfate (Na_2SO_4)
- Round-bottom flask
- Gas dispersion tube
- Magnetic stirrer and stir bar
- Ice bath
- Separatory funnel
- Rotary evaporator

Procedure:

- **Reaction Setup:** In a round-bottom flask equipped with a magnetic stir bar and a gas dispersion tube, dissolve D-lactic acid in dichloromethane.
- **Catalyst Addition:** Cool the solution in an ice bath and slowly add a catalytic amount of concentrated sulfuric acid.
- **Isobutylene Addition:** Bubble isobutylene gas through the stirred solution for a specified period, maintaining the temperature at 0-5 °C. The reaction progress should be monitored by Thin Layer Chromatography (TLC).
- **Work-up:** Upon completion of the reaction, quench the reaction by slowly adding saturated sodium bicarbonate solution until the effervescence ceases.
- **Extraction:** Transfer the mixture to a separatory funnel. Separate the organic layer and wash it sequentially with saturated sodium bicarbonate solution and brine.

- **Drying and Concentration:** Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate the solvent under reduced pressure using a rotary evaporator to obtain the crude **(+)-tert-Butyl D-lactate**.
- **Purification:** The crude product can be further purified by vacuum distillation or column chromatography on silica gel to yield the pure ester.

Synthesis of **(+)-tert-Butyl D-lactate** Workflow

Applications in Asymmetric Synthesis

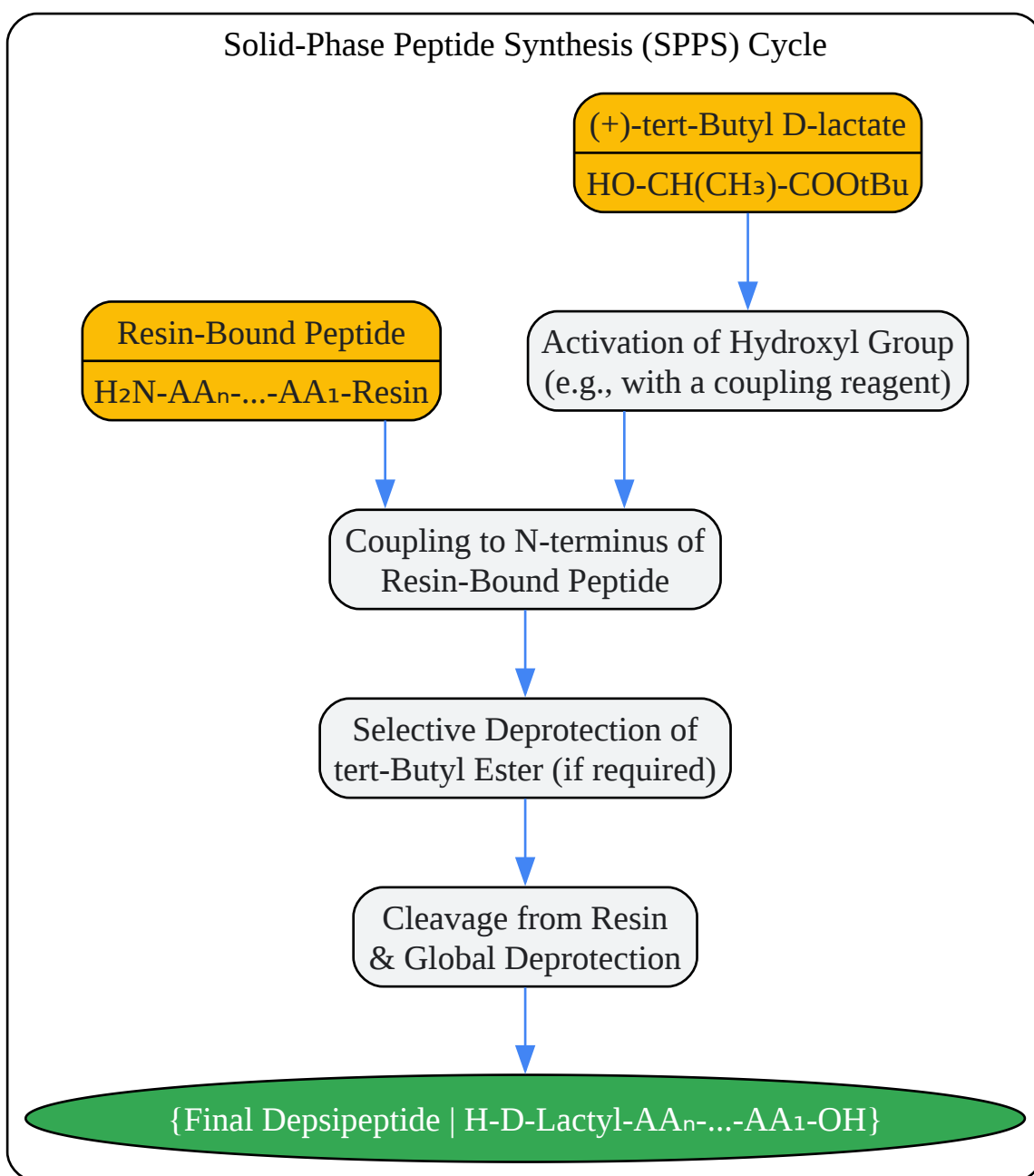
(+)-tert-Butyl D-lactate is a versatile chiral building block employed in the synthesis of a wide array of complex molecules, most notably depsipeptides and other natural products with significant biological activity.^[1] The tert-butyl ester group serves as a protecting group for the carboxylic acid functionality of lactic acid, allowing for selective reactions at the hydroxyl group.

Role in Depsipeptide Synthesis

Depsipeptides are a class of compounds that contain both amide and ester bonds in their structure. **(+)-tert-Butyl D-lactate** serves as a key precursor for introducing a D-lactyl moiety into a peptide chain, forming an ester linkage. This is a critical step in the total synthesis of many naturally occurring depsipeptides that exhibit antimicrobial, antiviral, and anticancer properties.

Experimental Workflow: Incorporation of **(+)-tert-Butyl D-Lactate** in Solid-Phase Peptide Synthesis (SPPS)

The following workflow illustrates the general strategy for incorporating a D-lactyl unit derived from **(+)-tert-Butyl D-lactate** into a growing peptide chain during Solid-Phase Peptide Synthesis (SPPS). This process typically involves the activation of the hydroxyl group of the lactate moiety followed by coupling with the N-terminus of the resin-bound peptide.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. scbt.com [scbt.com]
- To cite this document: BenchChem. [(+)-tert-Butyl D-Lactate: A Comprehensive Technical Guide for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1278469#tert-butyl-d-lactate-as-a-chiral-building-block]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com